

Prometryn: A Technical Guide to Solubility in Aqueous and Organic Media

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Compound of Interest

Compound Name: Prometryn

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **prometryn**, a widely used herbicide, in water and various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and environmental science, offering detailed data, experimental protocols, and visual representations of key biological and experimental processes.

Physicochemical Properties of Prometryn

Prometryn, with the chemical formula $C_{10}H_{19}N_5S$, is a triazine herbicide that functions by inhibiting photosynthesis in susceptible plant species.^[1] It exists as a colorless, crystalline solid.^[2] Understanding its solubility is crucial for formulation development, environmental fate assessment, and toxicological studies.

Solubility Data

The solubility of **prometryn** in water and a range of organic solvents has been determined at various temperatures. The following tables summarize the available quantitative data to facilitate easy comparison.

Table 1: Solubility of **Prometryn** in Water

Water Solubility	Temperature	Reference(s)
33 mg/L	20 °C	[3][4]
48 mg/L	20 °C	[2]
48.27 mg/L	20 °C	[5][6]
33 ppm	20 °C	[3]

Table 2: Solubility of **Prometryn** in Organic Solvents

Solvent	Solubility (g/L)	Temperature	Reference(s)
Acetone	330	25 °C	[7]
240	20 °C	[4][7]	
Dichloromethane	300	20 °C	[7]
Ethanol	140	25 °C	[7]
Hexane	6.3	25 °C	[7]
5.5	20 °C	[7]	
Methanol	160	20 °C	[4][7]
n-Octanol	110	25 °C	[7]
Toluene	200	25 °C	[7]
170	20 °C	[4][7]	
DMSO	100 mg/mL	Not Specified	[8]

Experimental Protocol: Determination of Water Solubility (Shake-Flask Method)

The following is a detailed methodology for determining the water solubility of **prometryn**, based on the widely accepted shake-flask method, consistent with OECD Guideline 105. This method is suitable for substances with a solubility above 10⁻² g/L.

3.1. Principle

An excess amount of the test substance (**prometryn**) is agitated in water at a predetermined temperature for a sufficient period to reach equilibrium. The concentration of **prometryn** in the aqueous phase is then determined by a suitable analytical method.

3.2. Materials and Apparatus

- **Prometryn** (analytical standard)
- Distilled or deionized water
- Glass vessels with tight-fitting stoppers (e.g., flasks, centrifuge tubes)
- Constant temperature water bath or shaker incubator
- Centrifuge
- Analytical balance
- pH meter
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument.

3.3. Procedure

- **Preliminary Test:** A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium. This involves preparing a supersaturated solution and measuring the concentration at different time points.
- **Sample Preparation:** Weigh an excess amount of **prometryn** into three separate glass vessels. The amount should be sufficient to ensure that a solid phase remains after equilibrium is reached.
- **Equilibration:** Add a known volume of water to each vessel. Place the vessels in a constant temperature bath or shaker set at the desired temperature (e.g., 20 ± 0.5 °C). Agitate the

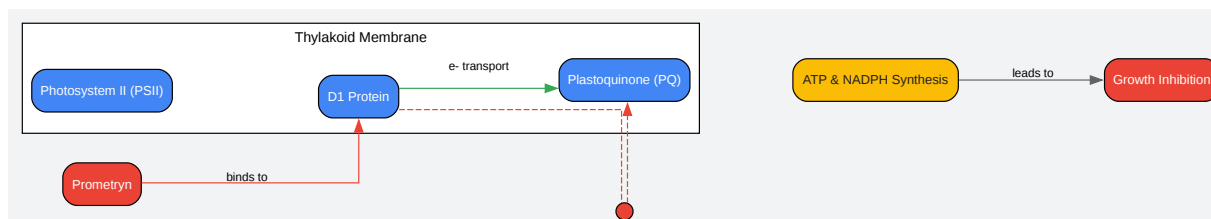
vessels for a period determined by the preliminary test (typically 24-48 hours) to ensure equilibrium is reached.

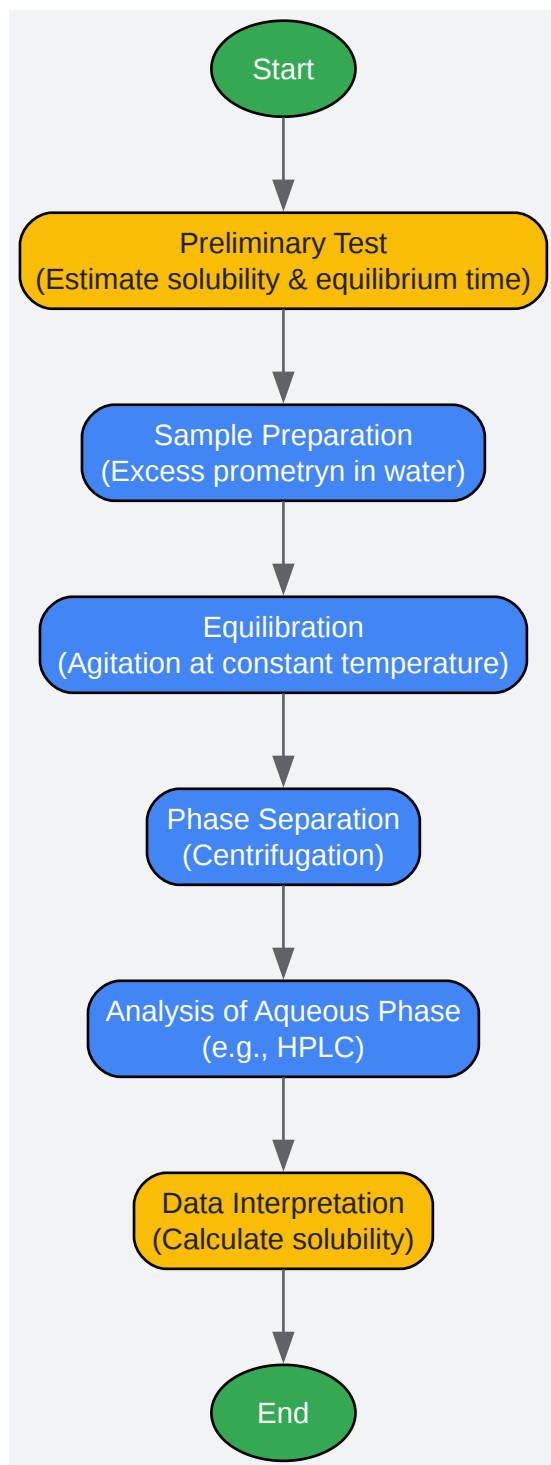
- **Phase Separation:** After equilibration, allow the vessels to stand at the test temperature to allow the undissolved **prometryn** to settle. Centrifuge the samples at the test temperature to ensure complete separation of the solid and liquid phases.
- **Sample Analysis:** Carefully remove an aliquot of the clear, supernatant aqueous phase from each vessel. Analyze the concentration of **prometryn** in each aliquot using a validated analytical method, such as HPLC.
- **Data Interpretation:** If the concentrations from at least the last two time points of the preliminary test and the three replicate vessels in the main study are in agreement (within $\pm 5\%$), the average value is taken as the water solubility of **prometryn** at the specified temperature.

Visualizations

4.1. Signaling Pathway: Inhibition of Photosynthesis

Prometryn's herbicidal activity stems from its ability to inhibit photosynthesis. It specifically targets the D1 protein in Photosystem II (PSII) within the thylakoid membrane of chloroplasts. This binding blocks the electron transport chain, preventing the production of ATP and NADPH, which are essential for carbon fixation and plant growth.





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